Technical Guide: Stability and Reactivity of 2,1-Benzisoxazole (Anthranil) Ring Systems

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Compound of Interest

Compound Name:	*2,1-Benzoxazole-3-carbonitrile*
CAS No.:	*90348-25-7*
Cat. No.:	*B12887700*

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Executive Summary

The 2,1-benzisoxazole (anthranil) system represents a "masked" reactive scaffold in organic and medicinal chemistry. Unlike its thermodynamic isomer 1,2-benzisoxazole (indoxazene), the 2,1-isomer is isoelectronic with indole but possesses a significantly weaker N–O bond and pronounced quinoid character. This guide details the stability profile of anthranils, emphasizing their tendency toward ring opening, photochemical rearrangement to azepines, and base-catalyzed hydrolysis. For drug development professionals, understanding these degradation pathways is critical, as the scaffold often functions more as a transient reactive intermediate or a pro-drug for 2-aminobenzophenones than as a rigid pharmacophore.

Structural Fundamentals & Electronic Instability

The inherent instability of 2,1-benzisoxazole arises from the juxtaposition of the heteroatoms and the disruption of benzenoid aromaticity.

- The N–O Weak Point: The N–O bond enthalpy is relatively low (~53 kcal/mol in related systems), serving as the primary site of cleavage.

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- Quinoid Contribution: Resonance structures reveal a significant contribution from o-quinoid forms, reducing the aromatic stabilization energy (ASE) compared to the 1,2-isomer.
- Locant Confusion: Note that IUPAC nomenclature designates this system as 2,1-benzisoxazole (N at position 1, O at position 2), historically known as anthranil.

Comparative Stability Data

Feature	2,1-Benzisoxazole (Anthranil)	1,2-Benzisoxazole (Indoxazene)
Aromaticity	Pseudo-aromatic; high quinoid character	Aromatic; stable benzenoid ring
Base Stability	Low; Ring opens to anthranilic acids/ketones	High; Generally resistant to hydrolysis
Photostability	Low; Rearranges to azepines	Moderate; Stable or slow degradation
Dominant Reactivity	Electrophilic at C3; Nucleophilic attack at N/O	Nucleophilic attack at C3

Degradation Pathways: Mechanisms of Collapse

The decomposition of 2,1-benzisoxazole is not random; it follows distinct mechanistic pathways depending on the stimulus (light vs. pH).

Photochemical Rearrangement (The Nitrene Pathway)

Upon UV irradiation, anthranils undergo a ring expansion to form 3H-azepines. This transformation is mechanistically dense, proceeding through a singlet nitrene intermediate. This pathway is a primary concern for stability during storage or light-exposed assays.

Mechanism:

- Homolytic cleavage of the N–O bond generates a diradical.
- Formation of a Singlet Nitrene intermediate.[1][2]

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- Ring closure to a transient Benzazirine.
- Rearrangement to a cyclic ketenimine (1,2-didehydroazepine).
- Nucleophilic trapping (by solvent) or tautomerization to the 3H-Azepine.

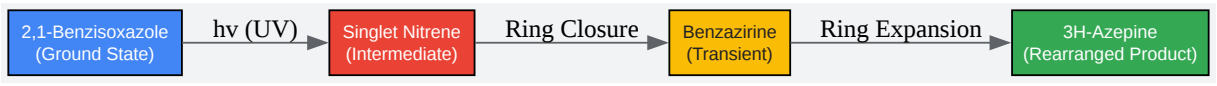

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Figure 1: Photochemical expansion of the anthranil ring to an azepine scaffold via a nitrene intermediate.[3][2][4][5][6]

Base-Catalyzed Hydrolysis & Ring Opening

In basic media (pH > 8), the ring opens to form 2-aminobenzophenones (if C3 is substituted) or anthranilic acid derivatives (if C3 is unsubstituted).

- Causality: The hydroxide ion attacks the electrophilic C3 position (or the N-atom depending on substitution), leading to N–O bond fission.
- Outcome: This reaction is often reversible in acid but irreversible if the product undergoes further degradation (e.g., decarboxylation).

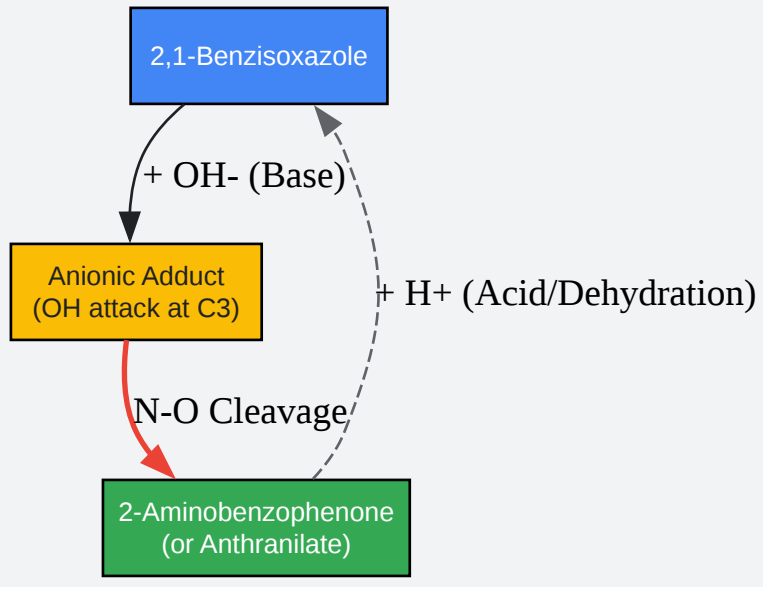

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Figure 2: Base-mediated ring opening. Note the reversibility under acidic dehydrating conditions.

The Boulton-Katritzky Rearrangement

If the 2,1-benzisoxazole bears a substituent at C3 containing a nucleophilic center (e.g., an oxime or hydrazone), it can undergo the Boulton-Katritzky rearrangement. This is an intramolecular "side-chain exchange" where the exocyclic nucleophile attacks the ring nitrogen, expelling the ring oxygen and forming a new, often more stable, heterocycle (e.g., 1,2-benzisoxazole or indazole).

Experimental Protocols: Validating Stability

To rigorously assess the stability of a 2,1-benzisoxazole derivative, do not rely on standard LC-MS alone, as the ionization source can induce fragmentation that mimics thermal degradation. Use the following diode-array detection (DAD) protocol.

Protocol A: pH-Dependent Hydrolytic Stability Assay

Rationale: Determines the half-life of the N–O bond in physiological and varying pH environments.

Materials:

- Test Compound (10 mM DMSO stock).
- Buffers: 0.1 M HCl (pH 1), Phosphate (pH 7.4), Borate (pH 10).
- Internal Standard: Caffeine (inert under these conditions).

Workflow:

- Preparation: Spike the DMSO stock into pre-warmed (37°C) buffer to a final concentration of 50 µM. (Keep DMSO < 1% to avoid solvent effects).
- Incubation: Incubate in a thermomixer at 37°C.

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- Sampling: Aliquot 100 µL at T=0, 15, 30, 60, 120, and 240 min.
- Quenching: Immediately quench basic samples with equal volume 0.1 M HCl (and vice versa) to freeze equilibrium.
- Analysis: Inject onto HPLC (see below).

Protocol B: Photostability Monitoring (HPLC Conditions)

Rationale: Differentiates between the parent anthranil and the azepine rearrangement product.

- Instrument: HPLC with DAD (monitoring 254 nm and 300 nm).
- Column: C18 Reverse Phase (e.g., Discovery C18, 5 µm, 25 cm).
- Mobile Phase A: 0.01% Aqueous Phosphoric Acid (Acidic pH stabilizes the ring during analysis).
- Mobile Phase B: Acetonitrile or Ethanol.
- Gradient:
  - 0-20 min: 35% B to 100% B.
  - 20-25 min: Hold 100% B.
- Success Criteria: The parent 2,1-benzisoxazole typically elutes earlier than the rearranged azepine or the ring-opened aminobenzophenone due to polarity differences.

Medicinal Chemistry Implications[6][7][8][9][10][11]

Metabolic Liability

In metabolic assays (microsomes/hepatocytes), the 2,1-benzisoxazole ring is rapidly reduced by reductases (e.g., aldehyde oxidase or cytosolic reductases) to the 2-aminophenyl ketone.

- Implication: If your target requires the intact ring for binding, this scaffold is likely a poor candidate for oral bioavailability unless sterically hindered.

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- Strategy: Use the scaffold as a prodrug for 2-aminobenzophenones if that is the active pharmacophore.

Bioisosteric Replacement

To improve stability while maintaining geometry:

- 1,2-Benzisoxazole: The thermodynamic isomer (highly stable).
- Indazole: Isoelectronic but lacks the labile N–O bond.
- Benzotriazole: Adds nitrogen density but improves oxidative stability.

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